

Spectroscopic Scrutiny of Calcium Citrate Malate: A Technical Guide

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Compound of Interest

Compound Name: *Calcium citrate malate*

CAS No.: *159771-97-8*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core spectroscopic techniques utilized in the structural analysis of **Calcium Citrate Malate** (CCM), a highly bioavailable calcium supplement. This document details the experimental protocols for key analytical methods, presents quantitative data in structured tables, and visualizes experimental workflows for clarity and reproducibility.

Introduction to Calcium Citrate Malate

Calcium Citrate Malate is a complex salt derived from calcium, citric acid, and malic acid. Its superior aqueous solubility and bioavailability make it a preferred choice for calcium supplementation.^[1] The precise molecular structure and coordination environment of the calcium ion are critical to its efficacy and stability. Spectroscopic analysis is therefore indispensable for characterizing this complex and ensuring its quality. This guide focuses on the application of Fourier-Transform Infrared (FTIR) Spectroscopy, Raman Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and X-ray Powder Diffraction (XRD) in the structural elucidation of CCM.

Synthesis of Calcium Citrate Malate

A common method for the synthesis of **Calcium Citrate Malate** involves the reaction of a calcium source, such as calcium carbonate, with a solution containing citric acid and malic acid.

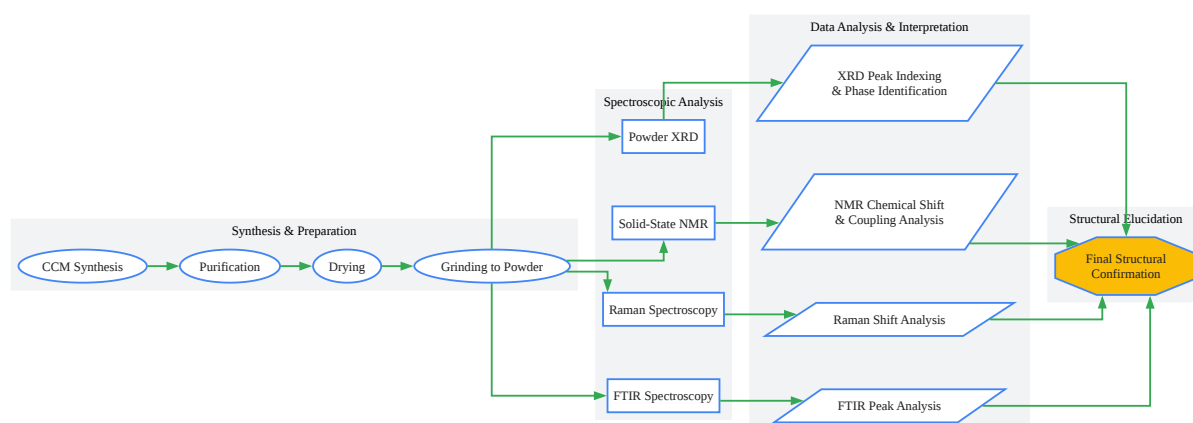
Experimental Protocol for Synthesis

A representative synthesis protocol is as follows:

- **Prepare an Acid Solution:** Dissolve citric acid and malic acid in deionized water. A common molar ratio for the citric acid to malic acid is 2:1.[\[2\]](#)
- **Reaction with Calcium Source:** Gradually add calcium carbonate to the acid solution while stirring. The reaction is characterized by the evolution of carbon dioxide gas.[\[3\]](#)
- **Heating and Reaction Completion:** Heat the reaction mixture to approximately 70°C for a specified period, typically around one hour, to ensure the reaction goes to completion.[\[2\]](#)
- **Drying:** The resulting solution containing **calcium citrate malate** can be dried using methods such as spray drying or freeze drying to obtain a solid powder.[\[4\]](#)

Spectroscopic Characterization Workflow

The structural analysis of a newly synthesized batch of **Calcium Citrate Malate** typically follows a systematic workflow involving multiple spectroscopic techniques to build a comprehensive understanding of its chemical identity, purity, and solid-state structure.



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Figure 1: General workflow for the spectroscopic characterization of **Calcium Citrate Malate**.

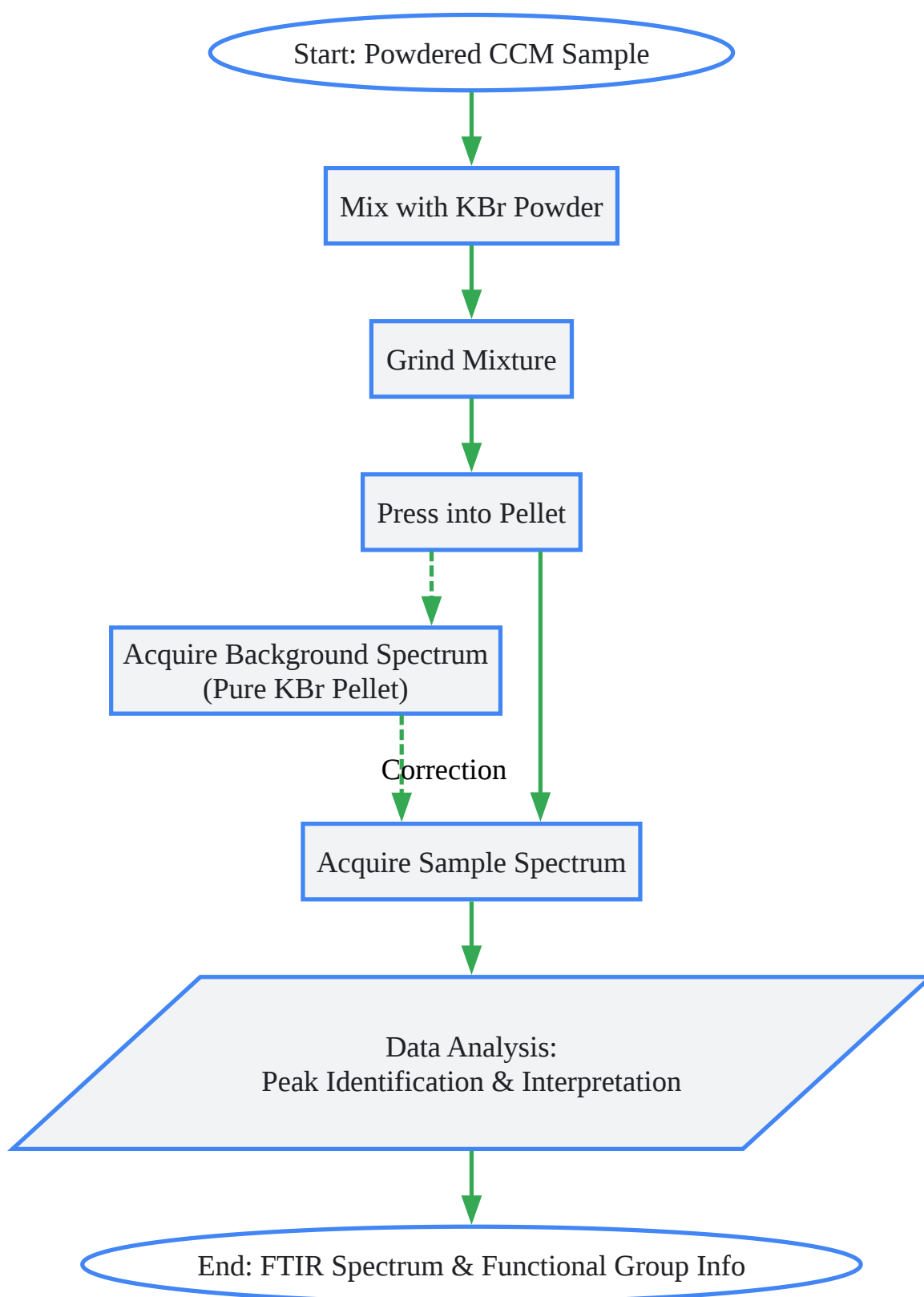
Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation. In the context of CCM, it is used to confirm the presence of carboxylate groups from both citrate and malate, as well as hydroxyl groups and water of hydration.

Experimental Protocol for FTIR Analysis

For a powdered sample of CCM, the KBr pellet method is commonly employed:[5][6]

- **Sample Preparation:** A small amount of the CCM powder (typically 1-2 mg) is thoroughly mixed and ground with approximately 200 mg of dry potassium bromide (KBr) powder in an agate mortar.
- **Pellet Formation:** The mixture is then transferred to a pellet die and pressed under high pressure using a hydraulic press to form a thin, transparent pellet.
- **Background Spectrum:** A background spectrum is collected using a pure KBr pellet to account for atmospheric and instrumental contributions.
- **Sample Spectrum:** The sample pellet is placed in the FTIR spectrometer, and the spectrum is recorded, typically in the range of 4000-400 cm^{-1} .



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Figure 2: Experimental workflow for FTIR analysis of **Calcium Citrate Malate** using the KBr pellet method.

FTIR Spectral Data

The FTIR spectrum of **Calcium Citrate Malate** is characterized by strong absorptions corresponding to the carboxylate (COO^-) and hydroxyl (O-H) functional groups. The coordination of the carboxylate groups to the calcium ion results in a shift of the C=O stretching frequency compared to the free carboxylic acids.

Wavenumber (cm^{-1})	Assignment	Reference
~3400 (broad)	O-H stretching (water of hydration)	[7]
~1600 (strong)	Asymmetric COO^- stretching	[7]
~1400 (strong)	Symmetric COO^- stretching	[7]
~1100	C-O stretching	Inferred from data
Below 1000	Fingerprint region (various vibrations)	Inferred from data

Note: Specific peak positions can vary slightly depending on the exact composition and hydration state of the **Calcium Citrate Malate**.

Raman Spectroscopy

Raman spectroscopy is a complementary vibrational spectroscopy technique to FTIR. It is particularly sensitive to non-polar bonds and symmetric vibrations, providing valuable information about the carbon skeleton of the citrate and malate ligands and the Ca-O coordination.

Experimental Protocol for Raman Spectroscopy

For a powdered sample of CCM, the following protocol is typical:[8][9]

- **Sample Mounting:** A small amount of the CCM powder is placed in a sample holder, often a small cup or on a microscope slide.
- **Instrumentation Setup:** A Raman spectrometer equipped with a laser source (e.g., 532 nm or 785 nm) is used. The laser is focused onto the sample.
- **Data Acquisition:** The scattered Raman light is collected and analyzed. The spectrum is typically recorded over a range of Raman shifts (e.g., 200-3500 cm^{-1}).

Raman Spectral Data

The Raman spectrum of **Calcium Citrate Malate** will exhibit characteristic peaks for the carboxylate groups and the C-C and C-H bonds of the citrate and malate moieties.

Raman Shift (cm^{-1})	Assignment	Reference
~2950	C-H stretching	[10]
~1600	C=O stretching (carboxylate)	[10]
~1430	Symmetric COO^- stretching	[11]
~1085	C-C stretching	[11]
~900	C-COO stretching	[10]
Below 800	Skeletal deformations and Ca-O vibrations	Inferred from data

Note: The exact Raman shifts can be influenced by the crystalline form and hydration state.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solid-state NMR spectroscopy is a powerful tool for probing the local chemical environment of specific nuclei, such as ^1H and ^{13}C , within the solid CCM complex. It can provide information on the number of chemically distinct citrate and malate molecules, their conformation, and their proximity to the calcium ions.

Experimental Protocol for Solid-State NMR

A general protocol for solid-state NMR analysis of CCM is as follows:[12][13]

- **Sample Packing:** The powdered CCM sample is packed into a solid-state NMR rotor (e.g., zirconia).
- **Spectrometer Setup:** The rotor is placed in a solid-state NMR probe. The spectrometer is tuned to the appropriate frequencies for the nuclei of interest (e.g., ^1H and ^{13}C).
- **Magic Angle Spinning (MAS):** The sample is spun at a high speed at the "magic angle" (54.7°) to average out anisotropic interactions and obtain higher resolution spectra.
- **Data Acquisition:** Standard solid-state NMR pulse sequences, such as cross-polarization (CP) for ^{13}C , are used to acquire the spectra. Chemical shifts are referenced to a standard compound (e.g., adamantane for ^{13}C).[2]

NMR Spectral Data

The ^{13}C solid-state NMR spectrum of **Calcium Citrate Malate** would be expected to show distinct resonances for the different carbon atoms in the citrate and malate ligands.

Chemical Shift (ppm)	Assignment (Citrate)	Assignment (Malate)	Reference
~175-185	Carboxyl carbons (COO ⁻)	Carboxyl carbons (COO ⁻)	[8]
~70-80	Quaternary carbon (C-OH)	Methine carbon (CH-OH)	[8]
~40-50	Methylene carbons (CH ₂)	Methylene carbon (CH ₂)	[8]

Note: These are approximate chemical shift ranges. The exact values will depend on the specific molecular environment in the solid state.

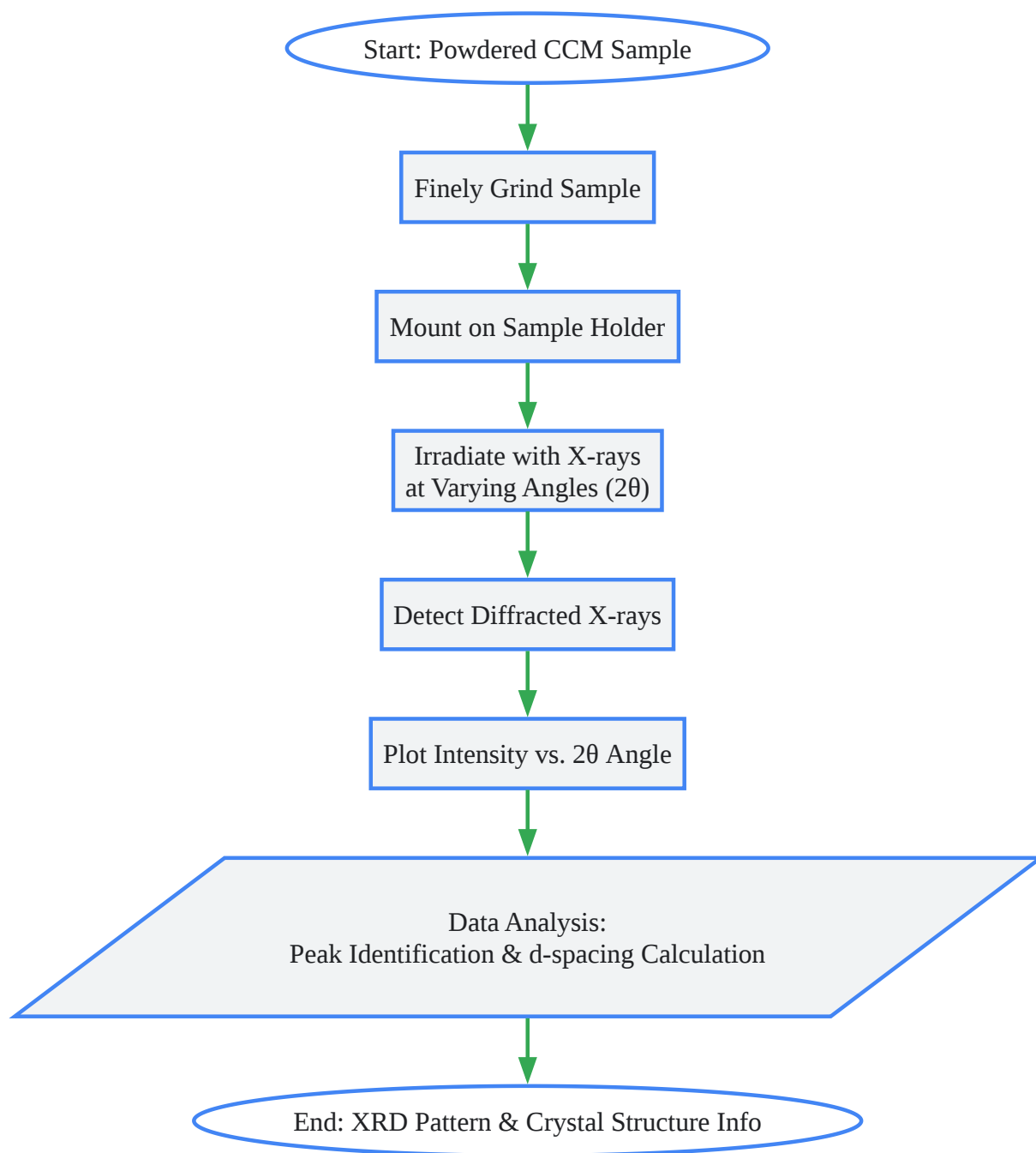
X-ray Powder Diffraction (XRD)

X-ray Powder Diffraction is the primary technique for determining the crystalline structure of a solid material. For CCM, XRD is used to confirm that it is a single-phase crystalline material and not a physical mixture of calcium citrate and calcium malate. It can also be used to determine the unit cell parameters of the crystal lattice.

Experimental Protocol for Powder XRD

A typical powder XRD experiment involves the following steps:[\[14\]](#)[\[15\]](#)

- **Sample Preparation:** The CCM powder is finely ground to ensure random orientation of the crystallites. The powder is then mounted onto a sample holder.
- **Instrument Setup:** A powder diffractometer with a specific X-ray source (e.g., Cu K α radiation) is used.
- **Data Collection:** The sample is irradiated with X-rays at various angles (2θ), and the intensity of the diffracted X-rays is recorded by a detector. The data is collected over a specific 2θ range (e.g., 5-70°).



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Figure 3: Experimental workflow for X-ray Powder Diffraction analysis of **Calcium Citrate Malate**.

XRD Data

The XRD pattern of **Calcium Citrate Malate** will show a unique set of diffraction peaks at specific 2θ angles, which correspond to the d-spacings of the crystal lattice planes according to Bragg's Law.

2θ (°)	d-spacing (Å)	Relative Intensity
Data not available in the searched literature for the specific complex.	Data not available in the searched literature for the specific complex.	Data not available in the searched literature for the specific complex.

Note: While specific XRD data for **Calcium Citrate Malate** is not readily available in the public literature, analysis of a sample would yield a characteristic pattern distinct from that of calcium citrate or calcium malate, confirming the formation of the complex.[2]

Conclusion

The comprehensive spectroscopic analysis of **Calcium Citrate Malate**, employing a combination of FTIR, Raman, solid-state NMR, and powder XRD, is essential for its complete structural characterization. This technical guide has outlined the standard experimental protocols and the expected nature of the data obtained from each technique. While a complete set of quantitative data for the CCM complex is not fully available in the public domain, the information provided for its constituent parts, along with the detailed methodologies, serves as a robust foundation for researchers, scientists, and drug development professionals working with this important calcium supplement. The application of these techniques in a systematic workflow ensures the identity, purity, and structural integrity of **Calcium Citrate Malate**, which are critical for its safe and effective use.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. m.youtube.com \[m.youtube.com\]](#)
- [5. govinfo.gov \[govinfo.gov\]](#)
- [6. Quantitative Mineral Analysis by FTIR Spectroscopy | The Infrared and Raman Discussion Group \[irdg.org\]](#)
- [7. e3s-conferences.org \[e3s-conferences.org\]](#)
- [8. Strongly bound citrate stabilizes the apatite nanocrystals in bone - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. m.youtube.com \[m.youtube.com\]](#)
- [10. ias.ac.in \[ias.ac.in\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. cyverse-network-analysis-tutorial.readthedocs-hosted.com \[cyverse-network-analysis-tutorial.readthedocs-hosted.com\]](#)
- [13. High-Resolution ¹⁷O Solid-State NMR as a Unique Probe for Investigating Oxalate Binding Modes in Materials: The Case Study of Calcium Oxalate Biominerals - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Salts of Therapeutic Agents: Chemical, Physicochemical, and Biological Considerations - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. library.ctr.utexas.edu \[library.ctr.utexas.edu\]](#)
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